

# Proper Disposal of 3,4-Difluorobenzyl Alcohol: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *3,4-Difluorobenzyl alcohol*

Cat. No.: *B1297547*

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For researchers and laboratory professionals, the safe handling and disposal of chemical reagents are paramount. This guide provides a clear, step-by-step procedure for the proper disposal of **3,4-Difluorobenzyl alcohol** (CAS No. 85118-05-4), ensuring compliance with safety standards and environmental regulations.

## Essential Safety & Physical Data

Before handling, it is crucial to be aware of the physical properties and hazards associated with **3,4-Difluorobenzyl alcohol**. This substance is classified as an irritant, capable of causing skin, eye, and respiratory system irritation.<sup>[1][2]</sup> Always consult the Safety Data Sheet (SDS) and use appropriate Personal Protective Equipment (PPE).

Table 1: Physical and Safety Properties of **3,4-Difluorobenzyl Alcohol**

Property	Value	Source
CAS Number	85118-05-4	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>7</sub> H <sub>6</sub> F <sub>2</sub> O	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Molecular Weight	144.12 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Clear Liquid	<a href="#">[4]</a> <a href="#">[6]</a>
Density	1.262 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Flash Point	98 °C (208.4 °F) - closed cup	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	~214 °C (486.92 K) (Calculated)	<a href="#">[1]</a> <a href="#">[7]</a>
Hazard Class	Irritant (Skin, Eye, Respiratory)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Storage Class	Combustible liquids	<a href="#">[3]</a>

## Step-by-Step Disposal Protocol

The disposal of **3,4-Difluorobenzyl alcohol** must be conducted in accordance with local, regional, and national hazardous waste regulations.[\[6\]](#) The primary directive from safety data sheets is to entrust disposal to a licensed and approved waste disposal company.[\[6\]](#) The following steps outline the standard operating procedure for managing this chemical waste.

### Step 1: Immediate Safety and PPE

Before handling the waste material, ensure all necessary personal protective equipment is in use to prevent exposure.

- Eye Protection: Wear chemical safety goggles.[\[2\]](#)
- Hand Protection: Use suitable chemical-resistant gloves.[\[2\]](#)[\[4\]](#)
- Ventilation: Handle the material in a well-ventilated area or under a chemical fume hood.[\[4\]](#)
- Protective Clothing: Wear appropriate protective clothing to prevent skin contact.[\[4\]](#)

## Step 2: Waste Segregation and Collection

Properly segregate the chemical waste at the point of generation to avoid dangerous reactions.

- Waste Stream: Collect waste **3,4-Difluorobenzyl alcohol** and any materials contaminated with it (e.g., absorbent pads, contaminated labware) in a dedicated waste container.
- Incompatible Materials: Keep away from strong oxidizing agents, strong acids, and strong bases.<sup>[4]</sup>

## Step 3: Containerization and Labeling

Use appropriate containers and labels to ensure safe storage and transport.

- Container: Use a suitable, closed, and properly sealed container for disposal.<sup>[6]</sup> Ensure the container is compatible with the chemical.
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**3,4-Difluorobenzyl Alcohol**," the associated hazards (Irritant, Combustible), and the accumulation start date.

## Step 4: Temporary On-Site Storage

Store the collected waste safely prior to its removal by a disposal service.

- Location: Store the sealed container in a cool, dry, and well-ventilated place.<sup>[2][4][6]</sup>
- Conditions: Keep the container tightly closed and away from sources of ignition, heat, or direct sunlight.<sup>[2][4]</sup>
- Regulations: Adhere to institutional and local guidelines regarding the maximum volume of hazardous waste and the duration of on-site storage.

## Step 5: Professional Disposal

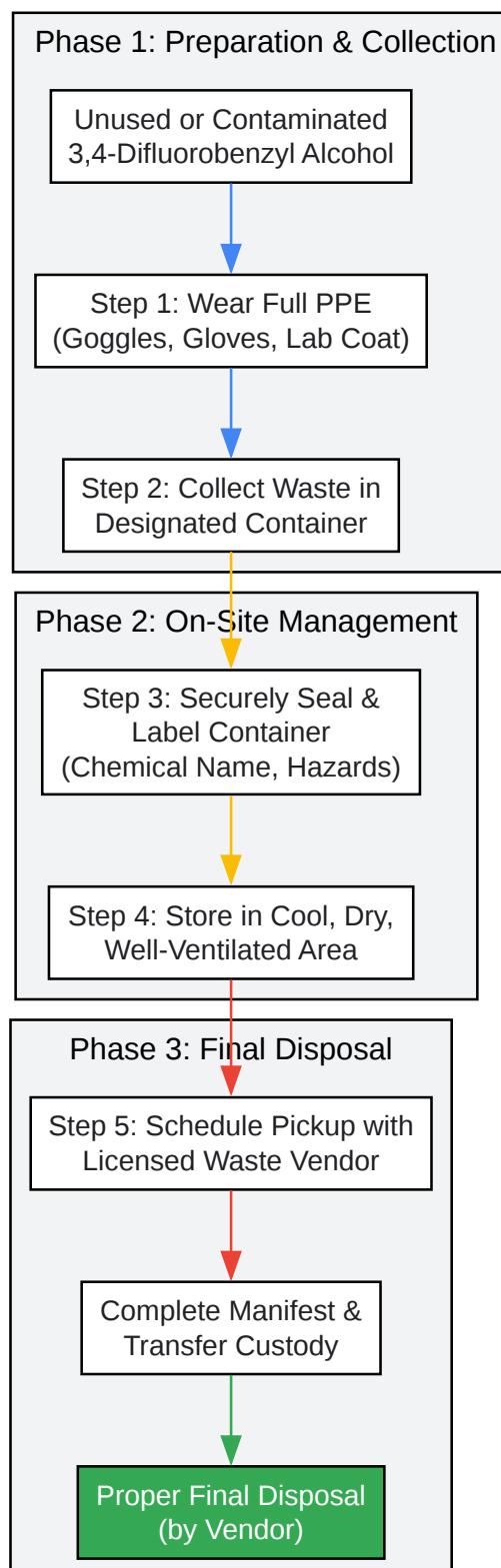
Final disposal must be handled by certified professionals.

- Vendor: Arrange for the collection of the hazardous waste by an approved and licensed waste disposal contractor.<sup>[6]</sup>

- Documentation: Complete all required waste disposal paperwork and manifests as provided by the disposal company and your institution's environmental health and safety (EHS) department.
- Compliance: Never dispose of **3,4-Difluorobenzyl alcohol** by pouring it down the drain or mixing it with non-hazardous trash.[\[4\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **3,4-Difluorobenzyl alcohol**.

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Caption: Workflow for the safe disposal of **3,4-Difluorobenzyl alcohol**.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)